

An In-depth Technical Guide to the Thermodynamic Properties of Isobutylene

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Compound of Interest

Compound Name: 2-methylprop-1-ene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of isobutylene (also known as 2-methylpropene). The information is compiled from various scientific sources to ensure accuracy and relevance for research, scientific, and drug development applications. This document summarizes key quantitative data in structured tables and outlines the general methodologies for their determination.

Physical and Chemical Identity

Isobutylene is a branched alkene with the chemical formula C₄H₈.^[1] It is a colorless, flammable gas at standard temperature and pressure.^{[1][2]} Due to its industrial significance, particularly in the production of polymers and fuel additives, a thorough understanding of its thermodynamic behavior is crucial.^[1]

Property	Value	Source
IUPAC Name	2-Methylprop-1-ene	[1]
Other Names	Isobutene, γ -Butylene, 2-Methylpropylene	[1]
CAS Number	115-11-7	[2]
Molecular Formula	C4H8	[1]
Molar Mass	56.106 g/mol	[1]

Core Thermodynamic Properties

The following tables summarize the key thermodynamic properties of isobutylene. These values are essential for modeling its behavior in various chemical processes and systems.

Table 2.1: Fundamental Thermodynamic Constants

Property	Value	Unit	Source
Standard Enthalpy of Formation (Gas, 298.15 K)	-16.9	kJ/mol	[2]
Standard Enthalpy of Formation (Liquid, 298.15 K)	-37.5	kJ/mol	[2]
Heat of Combustion	-45029.034	J/kg	[3]
Molar Entropy (Gas, 298.15 K)	295.5	J/(mol·K)	
Heat of Fusion	25.25	cal/g	[4]

Table 2.2: Phase Transition Properties

Property	Value	Unit	Source
Boiling Point (at 1 atm)	-6.9	°C	[1] [5]
Melting Point	-140.3	°C	[1]
Triple Point Temperature	132.4	K	[6]
Triple Point Pressure	0.676	Pa	[7]
Critical Temperature	144.75	°C	[3] [4]
Critical Pressure	40	bar	[8]
Critical Density	234.75	kg/m ³	[8]
Latent Heat of Vaporization (at boiling point)	391.634	kJ/kg	[8]

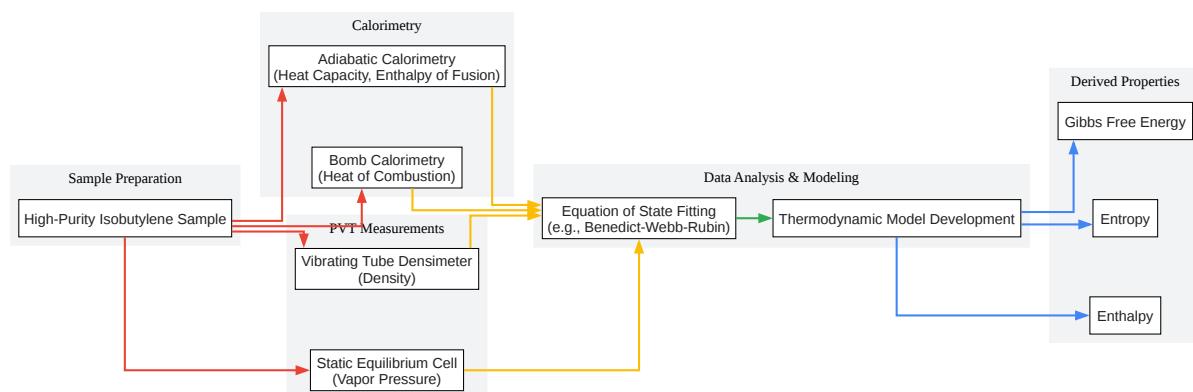
Table 2.3: State Properties

Property	Condition	Value	Unit	Source
Density (Liquid)	20 °C	0.59	g/cm ³	[4]
Vapor Pressure	25 °C	2973	hPa	[5]
Vapor Density (Air = 1)	1.94	[3]		
Specific Heat Capacity (Liquid, -20 °F)	0.498	Btu/(lb·°F)	[4]	
Henry's Law Constant	25 °C	63,400	Pa·m ³ /mol	[5]
Log Kow	2.34	[5]		
Water Solubility	25 °C	263	mg/L	[5]

Experimental Methodologies

The determination of the thermodynamic properties of isobutylene relies on a combination of experimental measurements and theoretical calculations. While specific, detailed protocols are proprietary to the research groups that performed them, the general approaches are well-established.

General Workflow for Thermodynamic Property Determination:



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Workflow for determining thermodynamic properties.

Key Experimental Techniques:

- Calorimetry: Techniques like bomb calorimetry are used to measure the heat of combustion. Adiabatic calorimetry is employed to determine heat capacities and enthalpies of phase transitions (fusion, vaporization).
- Pressure-Volume-Temperature (PVT) Measurements: These experiments are fundamental to establishing the equation of state for a substance. By measuring the pressure, volume, and temperature of isobutylene in a controlled environment, researchers can fit the data to empirical equations of state, such as the Benedict-Webb-Rubin (BWR) equation.[9]
- Vapor Pressure Measurement: The vapor pressure of isobutylene at various temperatures is typically measured using a static apparatus, where the substance is in equilibrium with its vapor in a constant-volume cell.[10]
- Spectroscopy: Spectroscopic data can be used in conjunction with statistical mechanics to calculate thermodynamic properties, particularly for the ideal gas state.

Equation of State

The thermodynamic properties of isobutylene over a range of temperatures and pressures can be accurately calculated using a fundamental equation of state. A notable example is the short fundamental equation of state developed by Lemmon and Ihmels (2005), which is valid for temperatures from the triple point (132.4 K) to 525 K and pressures up to 50 MPa.[6][7] Such equations are crucial for engineering applications and process simulations.

Isomerization Thermodynamics

The isomerization of n-butlenes to isobutylene is a significant industrial process. The equilibrium composition of butylene isomers is temperature-dependent, with lower temperatures favoring the formation of isobutylene.[11] Understanding the thermodynamics of this isomerization is key to optimizing catalyst performance and reaction conditions.

Conclusion

This guide has provided a detailed summary of the core thermodynamic properties of isobutylene, presenting quantitative data in a clear and accessible format. While specific experimental protocols are often proprietary, the general methodologies for their determination have been outlined. The provided data and understanding of the underlying principles are

invaluable for professionals in research, chemical engineering, and drug development who work with this important industrial chemical.

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